

What is the chemical structure of Antibacterial agent 52?

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Compound of Interest

Compound Name: Antibacterial agent 52

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An In-depth Technical Guide to Antibacterial Agent 52

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and biological properties of compounds referred to as "**Antibacterial agent 52**." Due to ambiguity in the nomenclature within scientific literature, this document addresses the two most prominent molecules identified under this designation: the alkaloid Sanguinarine and the aminoglycoside antibiotic G-52 (6'-N-methylsisomicin). The primary focus will be on Sanguinarine, for which a wealth of public data is available, with a summary of the current knowledge on Antibiotic G-52.

Sanguinarine (Antibacterial Agent 52)

Sanguinarine is a quaternary benzophenanthridine alkaloid derived from the roots of plants such as *Sanguinaria canadensis* (bloodroot) and *Macleaya cordata*. It exhibits a broad spectrum of biological activities, including potent antimicrobial properties against a range of bacteria.

Chemical Structure

Sanguinarine is a polycyclic aromatic alkaloid with the chemical formula $C_{20}H_{14}NO_4^+$. Its planar structure allows it to intercalate with DNA, a key aspect of its mechanism of action.

Chemical Name: 13-methyl[1][2]benzodioxolo[5,6-c]-1,3-dioxolo[4,5-i]phenanthridinium

Molecular Formula: C₂₀H₁₄NO₄⁺ Molecular Weight: 332.33 g/mol

 Chemical Structure of Sanguinarine

Figure 1: Chemical Structure of Sanguinarine.

Quantitative Antibacterial Activity

Sanguinarine has demonstrated significant antibacterial activity against both Gram-positive and Gram-negative bacteria, including multidrug-resistant strains. The Minimum Inhibitory Concentration (MIC) is a key quantitative measure of its efficacy.

Bacterial Strain	MIC (µg/mL)	Reference
Staphylococcus aureus	4 - 128	[3][4]
*Methicillin-resistant Staphylococcus aureus (MRSA)	0.5 - 128	[5]
Candida albicans	4	[3]
Gram-negative bacteria (various)	4 - 128	[5]

Table 1: Summary of reported Minimum Inhibitory Concentration (MIC) values for Sanguinarine against various microorganisms.

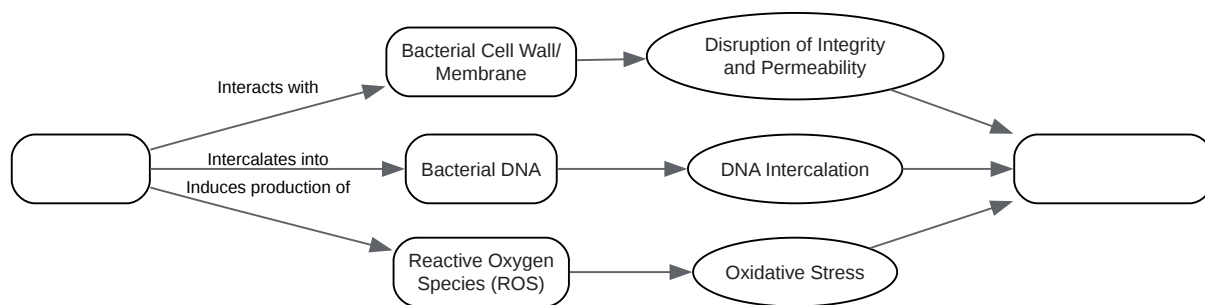
Mechanism of Action

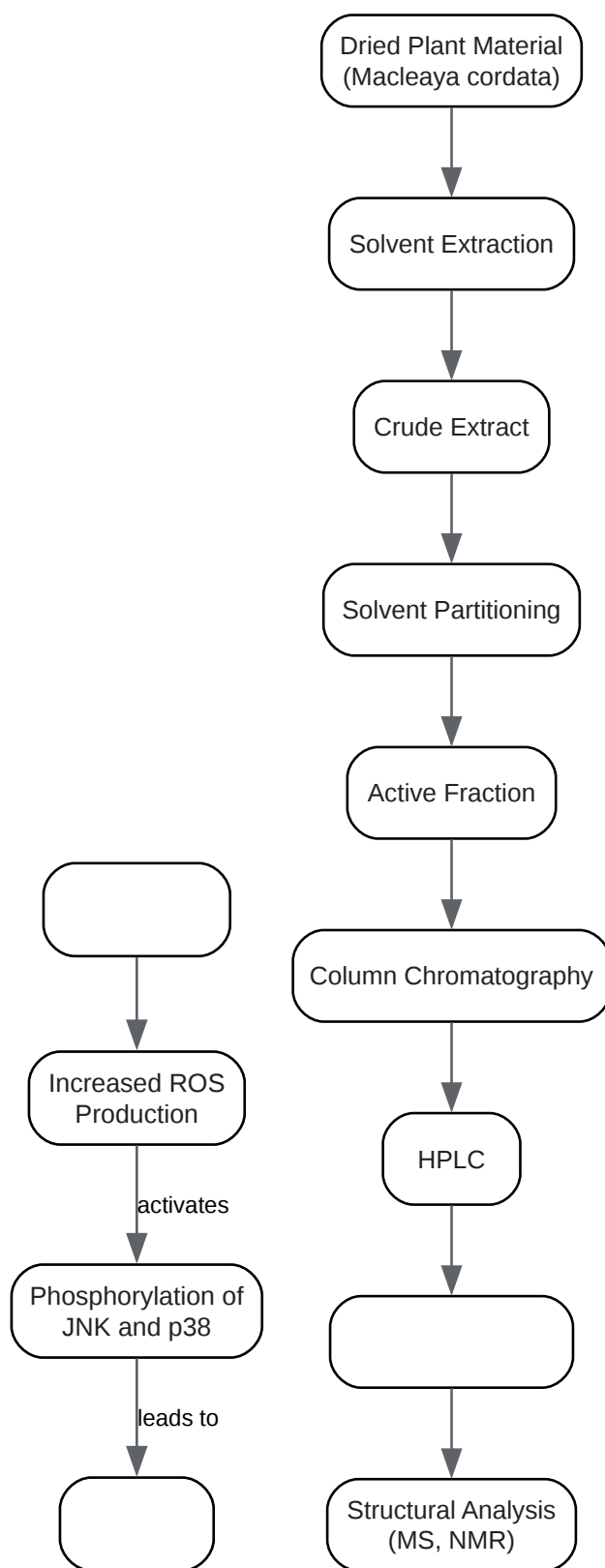
The antibacterial action of Sanguinarine is multifaceted, involving the disruption of several key cellular processes in bacteria.

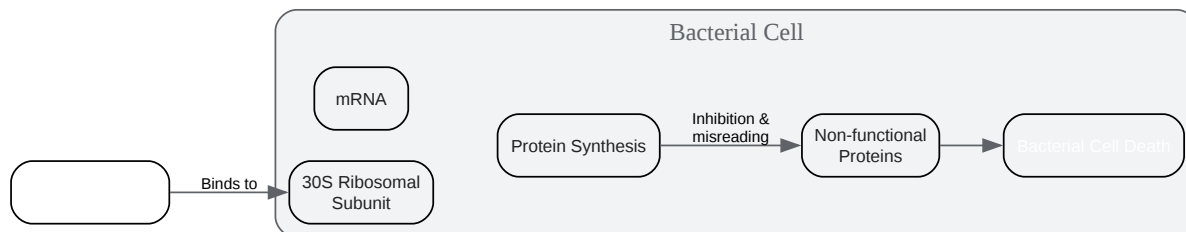
- **Cell Wall and Membrane Disruption:** Sanguinarine interferes with the integrity and permeability of the bacterial cell wall and membrane. This leads to the leakage of intracellular components and ultimately cell death.[4]

- Induction of Reactive Oxygen Species (ROS): High concentrations of Sanguinarine have been shown to induce the production of large amounts of ROS within bacterial cells, leading to oxidative stress and damage to cellular components.[4]
- DNA Intercalation: As a DNA-intercalating alkaloid, Sanguinarine can insert itself between the base pairs of DNA, which can inhibit DNA replication and transcription.[5]

The following diagram illustrates the proposed antibacterial mechanism of action of Sanguinarine.







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